Technical Support Center: 2-Hexanone Stability and Storage

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Compound of Interest

Compound Name:	*2-Hexanone*
CAS No.:	*30637-87-7*
Cat. No.:	*B7766540*

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This guide provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **2-Hexanone**.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **2-Hexanone**?

A1: **2-Hexanone** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][3] It is crucial to keep it away from heat, sparks, open flames, and other ignition sources.[1][4][5] The storage area should be a designated flammables area.[1]

Q2: What is the recommended storage temperature for **2-Hexanone**?

A2: While some sources suggest a storage temperature of 2-8°C, general recommendations are to keep it in a cool place.[2] Storing in a well-ventilated place and keeping it cool is a common guideline.[6][7]

Q3: What type of container should I use to store **2-Hexanone**?

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A3: You should use a tightly sealed or closed container to prevent the formation of explosive air/vapor mixtures.[1][4][5][8] Ensure the container is properly grounded and bonded.[1][5]

Q4: What materials are incompatible with **2-Hexanone**?

A4: **2-Hexanone** is incompatible with oxidizing agents, strong bases, and reducing agents.[2][3][9] Contact with these substances should be avoided.

Q5: Is **2-Hexanone** stable under normal laboratory conditions?

A5: Yes, **2-Hexanone** is considered stable under normal conditions.[6] Thermal decomposition is not expected if used according to specifications.[8]

Q6: What are the known hazardous decomposition products of **2-Hexanone**?

A6: Under fire conditions, hazardous decomposition products include carbon monoxide (CO) and carbon dioxide (CO2).[1][10] During heating or in case of fire, poisonous gases can also be produced.[8] No dangerous decomposition products are known under normal storage conditions.[8]

Q7: What is the shelf life of **2-Hexanone**?

A7: Some suppliers indicate a limited shelf life and recommend checking the expiry date on the label.[11] The exact shelf life can vary depending on the purity of the compound and storage conditions. For long-term storage or use in sensitive applications, it is advisable to re-analyze the material to ensure its purity.

Troubleshooting Guide

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Issue	Possible Cause	Recommended Action
Discoloration of 2-Hexanone (turning yellow)	Exposure to light or contaminants.	While a slight yellow color may not always indicate significant degradation, it is best to verify the purity using a suitable analytical method like Gas Chromatography (GC). If purity is compromised, dispose of the material according to regulations. Store in an amber or opaque container to protect from light.
Presence of solid precipitates	Contamination or polymerization (though unlikely under proper storage).	Do not use the material. The precipitate could be a result of a reaction with contaminants. Dispose of the 2-Hexanone following safety protocols.
Inconsistent experimental results	Degradation of 2-Hexanone leading to impurities that may interfere with the experiment.	Verify the purity of the 2-Hexanone using an appropriate analytical technique. If impurities are detected, use a fresh, unopened bottle or purify the existing stock if feasible.

Data Presentation

Table 1: Physical and Chemical Properties of **2-Hexanone**

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Property	Value
Appearance	Colorless to light yellow liquid[2][3]
Odor	Acetone-like, pungent[12][13]
Boiling Point	127-128 °C[2][8]
Melting Point	-57 °C[2]
Flash Point	23 °C (73.4 °F)[1][8]
Autoignition Temperature	423 - 530 °C[2][10]
Solubility in Water	20 - 35 g/L at 20 °C[1][8]
Vapor Pressure	10 mmHg at 39 °C[2][11]
Density	0.812 g/mL at 25 °C[2][11]

Table 2: Recommended Storage and Handling Conditions for **2-Hexanone**

Parameter	Recommendation
Storage Temperature	Cool place, some sources suggest 2-8°C[2][6]
Ventilation	Store in a well-ventilated place[1][5]
Container	Tightly closed container[1][4][5][8]
Incompatible Materials	Oxidizing agents, strong bases, reducing agents[2][3][9]
Handling Precautions	Keep away from heat, sparks, and open flames.[1][4][5] Use non-sparking tools.[1][5] Take action to prevent static discharges.[1][5]

Experimental Protocols

Protocol 1: Purity Assessment of **2-Hexanone** by Gas Chromatography (GC)

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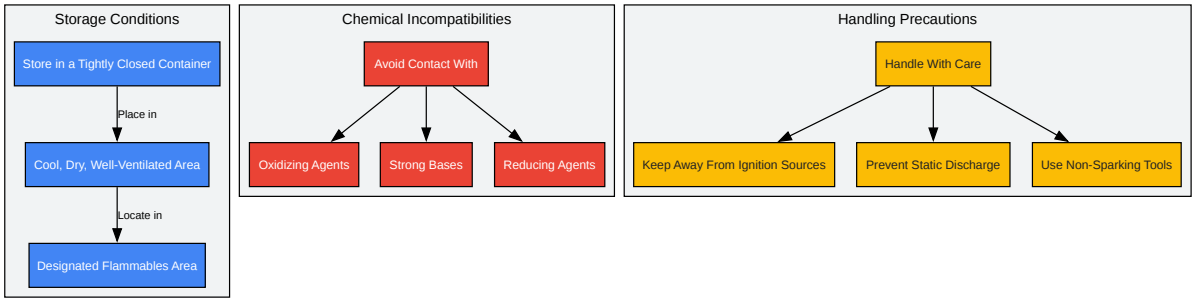
This protocol outlines a general method to assess the purity of a **2-Hexanone** sample. The specific parameters may need to be optimized for the available instrument.

- Instrument and Columns:
  - Gas chromatograph with a Flame Ionization Detector (FID).
  - A non-polar or medium-polarity capillary column (e.g., DB-1, DB-5, or equivalent).
- Reagents:
  - **2-Hexanone** sample.
  - High-purity solvent for dilution (e.g., hexane or dichloromethane).
  - **2-Hexanone** analytical standard (≥99.5% purity).[11]
- Standard Preparation:
  - Prepare a stock solution of the **2-Hexanone** standard in the chosen solvent at a concentration of approximately 1000 µg/mL.
  - Prepare a series of working standards by serial dilution of the stock solution to create a calibration curve (e.g., 10, 50, 100, 250, 500 µg/mL).
- Sample Preparation:
  - Accurately weigh a known amount of the **2-Hexanone** sample and dissolve it in a known volume of the solvent to achieve a concentration within the calibration range.
- GC Conditions (Example):
  - Injector Temperature: 250 °C
  - Detector Temperature: 280 °C
  - Oven Temperature Program:
    - Initial temperature: 50 °C, hold for 2 minutes.

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    - Ramp: 10 °C/min to 150 °C.
    - Hold at 150 °C for 5 minutes.
  - Carrier Gas: Helium or Nitrogen at a constant flow rate.
  - Injection Volume: 1 µL.
- Analysis:
  - Inject the prepared standards to generate a calibration curve.
  - Inject the prepared sample.
  - Identify the **2-Hexanone** peak based on the retention time of the standard.
  - Quantify the purity of the sample by comparing the peak area to the calibration curve. The purity is expressed as a percentage.

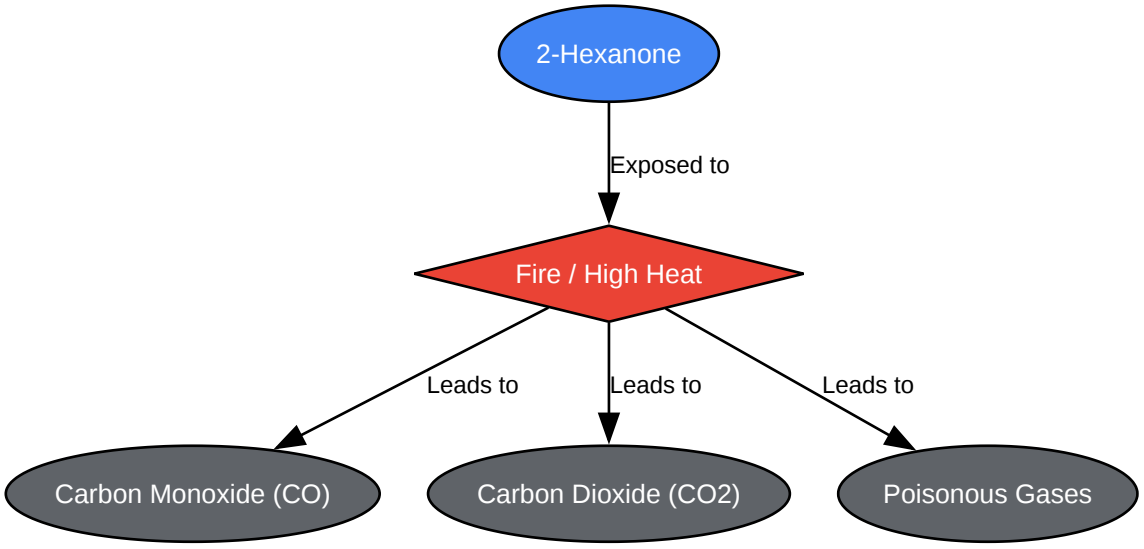
Visualizations



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Caption: Workflow for the safe storage and handling of **2-Hexanone**.



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Caption: Thermal decomposition pathway of **2-Hexanone** under fire conditions.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 2-Hexanone CAS#: 591-78-6 [m.chemicalbook.com]
- 3. Page loading... [guidechem.com]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. ccis.chemoventory.com [ccis.chemoventory.com]
- 6. fishersci.com [fishersci.com]
- 7. chemos.de [chemos.de]
- 8. agilent.com [agilent.com]

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- 9. echemi.com [echemi.com]
- 10. fishersci.com [fishersci.com]
- 11. 2-Hexanone analytical standard 591-78-6 [sigmaaldrich.com]
- 12. CDC - NIOSH Pocket Guide to Chemical Hazards - 2-Hexanone [cdc.gov]
- 13. 2-Hexanone | C4H9COCH3 | CID 11583 - PubChem [pubchem.ncbi.nlm.nih.gov]
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